

An In-depth Technical Guide to 1,3,5-Triisopropylbenzene

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Compound of Interest

Compound Name: 1,3,5-Triisopropylbenzene

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This technical guide provides a comprehensive overview of the chemical and physical properties of **1,3,5-Triisopropylbenzene**, along with detailed experimental protocols for its synthesis, purification, and analysis.

Core Properties of 1,3,5-Triisopropylbenzene

1,3,5-Triisopropylbenzene is an aromatic hydrocarbon characterized by a benzene ring substituted with three isopropyl groups at the 1, 3, and 5 positions.[1] This symmetrical substitution pattern confers unique properties, including high thermal stability and hydrophobicity.[1] Its chemical formula is C₁₅H₂₄, and its molecular weight is approximately 204.35 g/mol .[2][3] The IUPAC name for this compound is 1,3,5-tri(propan-2-yl)benzene.[2] It is a clear, colorless liquid at room temperature.[1][2]

Quantitative Data Summary

The following table summarizes the key physicochemical properties of **1,3,5- Triisopropylbenzene**.



Property	Value
Molecular Formula	C15H24[1][2][3][4]
Linear Formula	C ₆ H ₃ [CH(CH ₃) ₂] ₃
Molecular Weight	204.35 g/mol [1][2]
CAS Number	717-74-8[1][2][4]
Appearance	Clear colorless liquid[1][2]
Density	0.845 g/mL at 25 °C
Boiling Point	232-236 °C[1]
Melting Point	-7 °C[1]
Refractive Index	n20/D 1.488[1]
Flash Point	87 °C (closed cup)

Experimental Protocols

1,3,5-Triisopropylbenzene is utilized in various research and industrial applications, including as a solvent in organic synthesis, a monomer for specialty polymers, and a reference standard in chromatography.[1] It also serves as an intermediate in the production of specialty chemicals.[1]

Synthesis of 1,3,5-Triisopropylbenzene via Alkylation

A common method for synthesizing **1,3,5-Triisopropylbenzene** is through the alkylation of benzene with propylene, often using a catalyst.[5][6]

Protocol: Synthesis using an Ionic Liquid Catalyst[6]

- Catalyst System: An ionic liquid, such as 2AlCl₃/Et₃NHCl, is used as the catalyst.
- Reaction Setup: Benzene and the ionic liquid catalyst are introduced into a suitable reactor.
 The recommended volume ratio of the ionic liquid is 0.1 relative to benzene.



- Alkylation: Propylene gas is bubbled through the reaction mixture at a controlled flow rate (e.g., 3.50 mL/s).
- Temperature Control: The reaction is maintained at an optimal temperature, typically around 50 °C.
- Post-Alkylation: A moderate post-alkylation step can be employed to increase the yield of the desired 1,3,5-isomer over the 1,2,4-isomer.
- Purification: The final product is purified by fractionation to obtain pure 1,3,5-Triisopropylbenzene.

Purification of 1,3,5-Triisopropylbenzene

Commercial or crude **1,3,5-Triisopropylbenzene** may contain impurities such as the **1,2,4**-isomer.[5] A patented method for purification involves selective sulfonation.[7]

Protocol: Purification via Sulfonation[7]

- Reaction Mixture: Impure 1,3,5-Triisopropylbenzene is combined with a sulfonating agent, such as chlorosulfonic acid, in a reaction vessel (e.g., a round-bottomed flask). A typical molar ratio is about 20 mol percent of the sulfonating agent relative to the impure compound.
- Temperature: The mixture is stirred or agitated at a temperature between 0 °C and 50 °C, with room temperature (around 23 °C) being preferable.
- Reaction: The sulfonating agent reacts preferentially with impurities.
- Extraction and Collection: The purified **1,3,5-Triisopropylbenzene**, which does not react under these conditions, is then collected. This can be achieved through sequential extractions, for instance, with a 15% aqueous ammonia solution followed by water.
- Purity Analysis: The purity of the final product can be confirmed using vapor phase chromatography (VPC).

Logical Workflow and Visualization

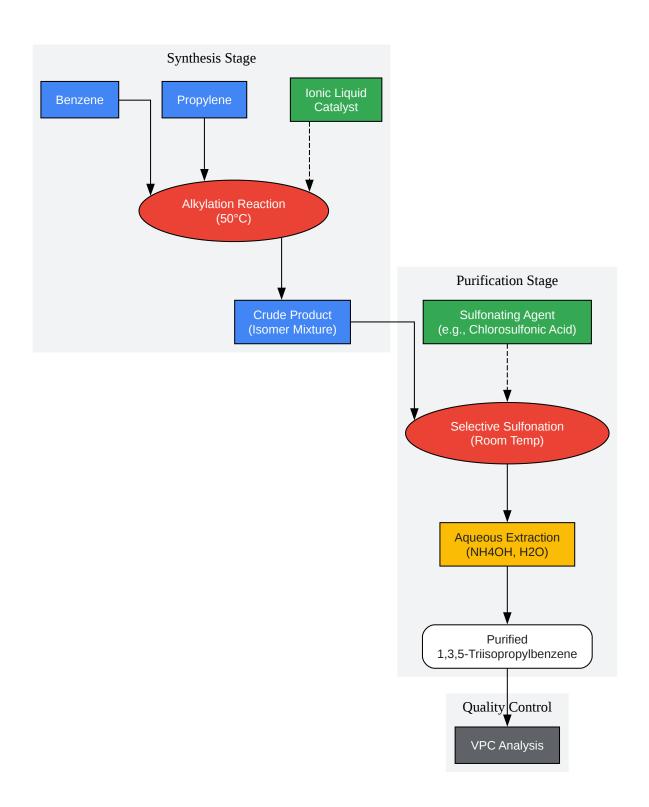


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The following diagram illustrates the general workflow for the synthesis and subsequent purification of **1,3,5-Triisopropylbenzene**, highlighting the key stages from raw materials to the final, high-purity product.





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Caption: Workflow for the synthesis and purification of 1,3,5-Triisopropylbenzene.



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